

3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile

CAS number and properties

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Compound of Interest

Compound Name: 3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile

Cat. No.: B1267400

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Technical Guide: 3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile

CAS Number: 35249-62-8

This technical guide provides a comprehensive overview of **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile**, a key intermediate in pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile is a brominated aromatic nitrile compound.

[1] It is typically a white powder with a high purity of ≥99%.[2]

Table 1: Physicochemical Properties

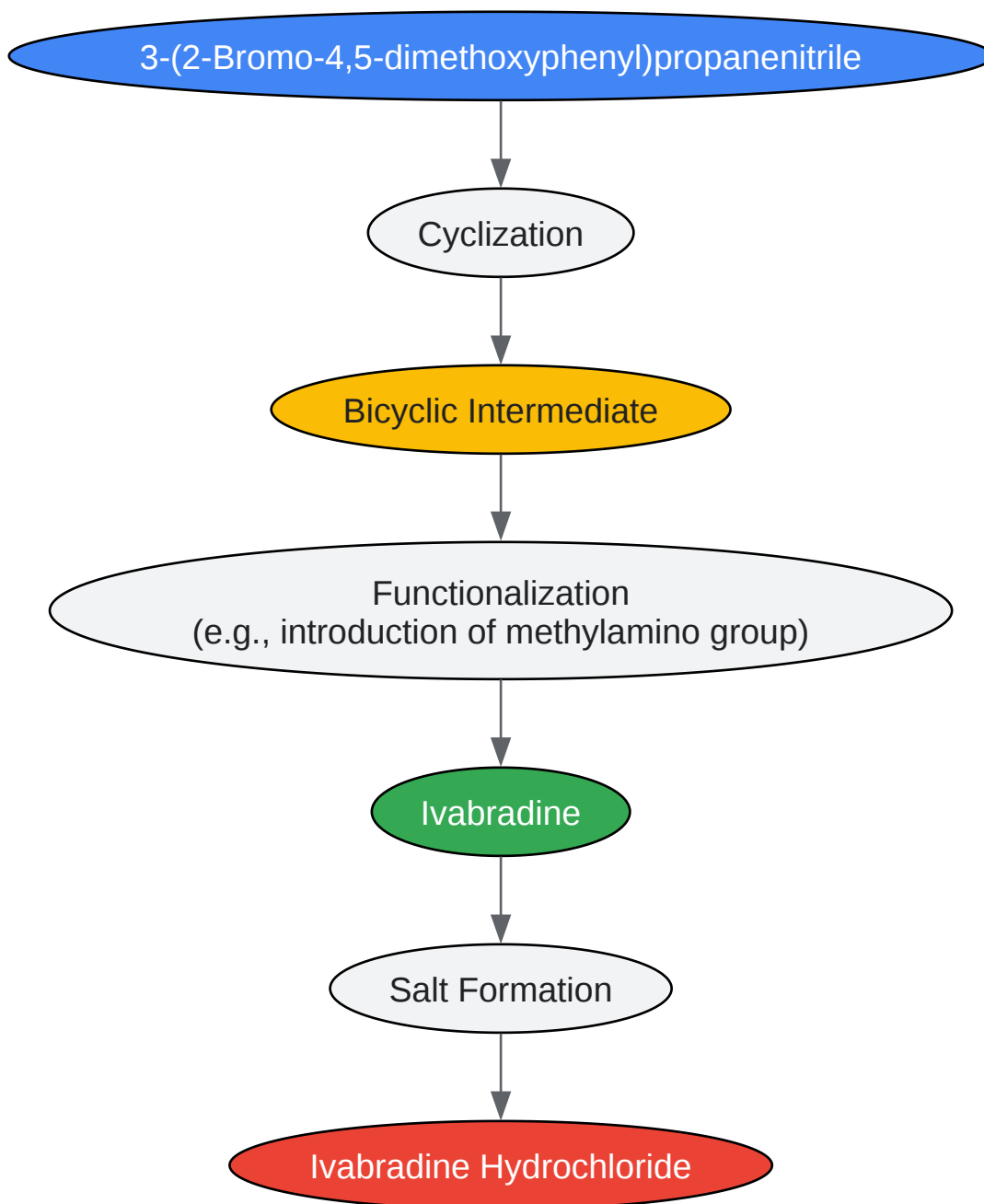
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ BrNO ₂	[1][2][3]
Molecular Weight	270.12 g/mol	[1][2][4]
Appearance	White Powder	[2][3]
Density	1.375 g/cm ³	[2][3]
Boiling Point	379.4°C at 760 mmHg	[2][3]
Flash Point	183.3°C	[2][3]
Refractive Index	1.537	[2]
Melting Point	74-81°C	[5]

Table 2: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile	[4]
CAS Number	35249-62-8	[1][2][4]
InChI	InChI=1S/C11H12BrNO2/c1-14-10-6-8(4-3-5-13)9(12)7-11(10)15-2/h6-7H,3-4H2,1-2H3	[1][4]
InChIKey	PKRKQYZQPMFUJG-UHFFFAOYSA-N	[4]
SMILES	<chem>COC1=C(C=C(C(=C1)CCC#N)Br)OC</chem>	[1][4]
EC Number	609-105-1	[4]
UNII	HG9MS3XRU5	[4]

Applications in Pharmaceutical Synthesis

The primary application of **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile** is as a pivotal intermediate in the synthesis of Ivabradine.[1][2][5] Ivabradine is a medication used for the treatment of heart-related conditions such as chronic heart failure and angina.[1][2] The structural features of this compound, including the nitrile group and the brominated, methoxylated aromatic ring, make it a versatile building block for creating complex molecules in medicinal chemistry.[2]



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Caption: Synthesis pathway of Ivabradine from the key intermediate.

Experimental Protocols: Synthesis

Two primary methods for the synthesis of **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile** have been described.

Method 1: Bromination and Nitrilation

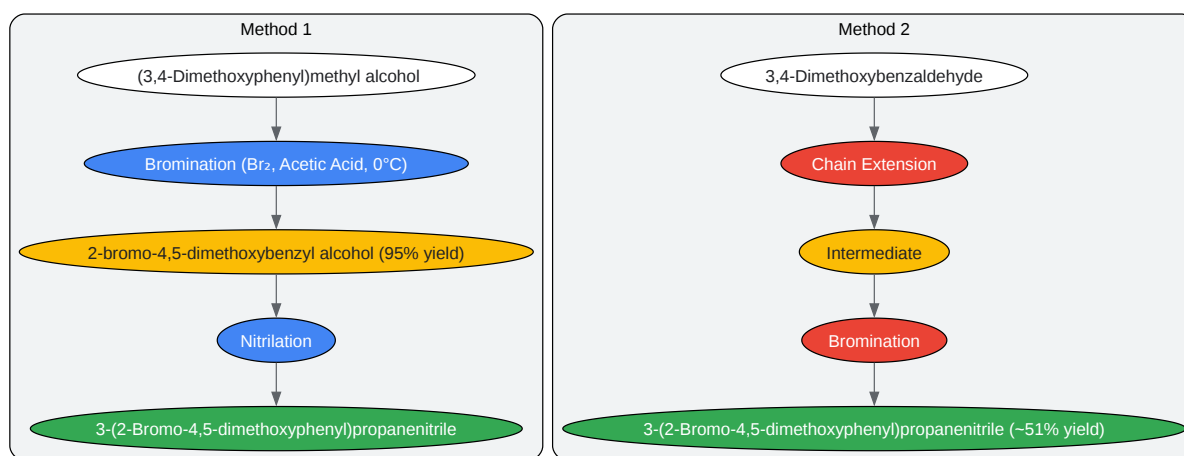
This method starts from (3,4-Dimethoxyphenyl)methyl alcohol and is reported to have a high yield for the bromination step.^[1]

- Starting Material: (3,4-Dimethoxyphenyl)methyl alcohol.^[1]
- Step 1: Bromination: The starting material is reacted with Br₂ in glacial acetic acid at 0°C. This step yields 2-bromo-4,5-dimethoxybenzyl alcohol with a reported yield of 95%.^[1]
- Step 2: Nitrilation: The resulting alcohol is then converted to the nitrile.^[1]

Method 2: Aldehyde-Derived Pathway

This alternative pathway begins with 3,4-Dimethoxybenzaldehyde and has a lower overall yield compared to the first method.^{[1][5]}

- Starting Material: 3,4-Dimethoxybenzaldehyde.^{[1][5]}
- Step 1: Chain Extension: A propanenitrile group is introduced through condensation or nucleophilic addition.^[1]
- Step 2: Bromination: Bromination is then achieved at the 2-position of the aromatic ring.^[1]
- Overall Yield: Approximately 51%.^{[1][5]}



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Caption: Comparative workflow of synthesis methods.

Safety and Handling

According to GHS hazard classifications, **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile** may be harmful if swallowed, in contact with skin, or if inhaled.[4]

Table 3: GHS Hazard Information

Hazard Statement	Classification
H302: Harmful if swallowed	Acute toxicity, oral
H312: Harmful in contact with skin	Acute toxicity, dermal
H332: Harmful if inhaled	Acute toxicity, inhalation

Proper storage is crucial to maintain the compound's quality and stability. It should be stored in a cool, dry, well-sealed container, away from moisture and strong light or heat.[2]

Conclusion

3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile is a well-characterized compound with significant utility in the pharmaceutical industry, particularly as a key building block for the synthesis of Ivabradine. Its synthesis is achievable through multiple routes, offering flexibility for chemical process development. Due to its potential hazards, appropriate safety precautions must be observed during handling and storage. This compound is intended for research and development purposes only.[1][3]

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